

# Essential Guide to the Proper Disposal of Disperse Yellow 54

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## Compound of Interest

Compound Name: Disperse yellow 54

Cat. No.: B010061

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **Disperse Yellow 54** (C.I. 47020), a quinoline-based synthetic dye. Adherence to these protocols is critical for minimizing health risks and preventing environmental contamination.

## Immediate Safety and Handling Precautions

Before initiating any disposal-related activities, it is imperative to consult the Safety Data Sheet (SDS) for **Disperse Yellow 54** and be equipped with the appropriate Personal Protective Equipment (PPE).

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile).
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator is necessary.
- **Skin Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.

Handle **Disperse Yellow 54** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the inhalation of dust particles.

## Quantitative Data for Disperse Yellow 54

The following table summarizes the key quantitative and identifying information for **Disperse Yellow 54**.

Property	Value
CAS Number	7576-65-0, 12223-85-7
Molecular Formula	$C_{18}H_{11}NO_3$ [1][2]
Molecular Weight	289.28 g/mol [1][2]
Melting Point	265 °C[3]
Boiling Point	502 °C at 760 mmHg[3]
Flash Point	257.4 °C[3]
Solubility	Insoluble in water; Soluble in strong sulfuric acid and pyridine.[1]
Appearance	Brown powder[1]

## Step-by-Step Disposal Protocol for Disperse Yellow 54

**Disperse Yellow 54** should be disposed of as hazardous chemical waste. Under no circumstances should it be discarded down the drain or in regular solid waste receptacles.

### 1. Waste Identification and Segregation:

- All materials contaminated with **Disperse Yellow 54**, including the pure compound, solutions, weighing papers, contaminated gloves, and pipette tips, must be treated as hazardous waste.
- Segregate **Disperse Yellow 54** waste from other incompatible waste streams to prevent accidental reactions.

## 2. Waste Collection and Containerization:

- Collect all solid waste contaminated with **Disperse Yellow 54** in a designated, leak-proof, and clearly labeled hazardous waste container.
- For liquid waste, use a compatible, sealable container.
- Ensure the container is appropriate for the type of waste (e.g., do not store organic solvent solutions in a container that is not solvent-resistant).

## 3. Labeling of Waste Containers:

- Properly label the hazardous waste container with the following information:
- The words "Hazardous Waste"
- The full chemical name: "**Disperse Yellow 54**"
- The CAS number: "7576-65-0" or "12223-85-7"
- An accurate description of the contents (e.g., "Solid **Disperse Yellow 54** waste," "Aqueous solution of **Disperse Yellow 54**").
- The accumulation start date.
- The appropriate hazard warnings (e.g., "Irritant," "Handle with Care").

## 4. Temporary Storage in the Laboratory:

- Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
- This area should be under the control of the laboratory personnel, away from general traffic, and clearly marked.
- Ensure secondary containment is used for liquid waste containers to mitigate spills.

## 5. Arranging for Professional Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
- Provide the EHS or contractor with all necessary information about the waste stream.
- Follow their specific instructions for preparing the waste for transport.

## 6. Disposal of Empty Containers:

- A container that held **Disperse Yellow 54** is considered "empty" only after all contents have been removed by standard practices.

- For containers that held highly toxic substances, the first three rinses must be collected and disposed of as hazardous waste.[4]
- After proper rinsing, deface or remove the original label and dispose of the container as non-hazardous solid waste, in accordance with your institution's policies.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **Disperse Yellow 54**.



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### Disposal Workflow for **Disperse Yellow 54**

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Disperse Yellow 54]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b010061#disperse-yellow-54-proper-disposal-procedures>]

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